

Propyl Perfluoroheptanoate: A Technical Overview

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Compound of Interest

Compound Name: *Propyl perfluoroheptanoate*

Cat. No.: *B15415517*

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IUPAC Name: Propyl 2,2,3,3,4,4,5,5,6,6,7,7,7-tridecafluoroheptanoate[1]

Chemical Formula: $C_{10}H_7F_{13}O_2$ [1]

Molecular Weight: 406.14 g/mol [1]

This technical guide provides a comprehensive overview of **propyl perfluoroheptanoate**, a per- and polyfluoroalkyl substance (PFAS). The information is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical and Physical Properties

Quantitative data for **propyl perfluoroheptanoate** is limited in publicly accessible literature. The following table summarizes available computed and experimental data.

Property	Value	Source
Physical State	Not reported	
Boiling Point	Not reported	
Melting Point	Not reported	
Density	Not reported	
Kovats Retention Index	807	
LogP (calculated)	Not reported	NIST Mass Spectrometry Data Center

Spectroscopic Data

Detailed experimental spectroscopic data such as ^1H NMR, ^{13}C NMR, and mass spectrometry for **propyl perfluoroheptanoate** are not readily available in the reviewed literature.

Researchers would typically acquire this data as part of a standard chemical characterization.

Synthesis

A specific, detailed experimental protocol for the synthesis of **propyl perfluoroheptanoate** was not found in the surveyed scientific literature. However, a general approach to the synthesis of a perfluorinated ester such as this would typically involve the esterification of perfluoroheptanoic acid with propanol. This reaction is commonly acid-catalyzed.

Generalized Experimental Protocol for Esterification:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine perfluoroheptanoic acid and a molar excess of propanol.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid.
- **Reaction:** Heat the mixture to reflux for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).

- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Dilute the mixture with a suitable organic solvent (e.g., diethyl ether) and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate the solvent under reduced pressure. The crude product can then be purified by distillation or column chromatography to yield pure **propyl perfluoroheptanoate**.

Biological Activity and Signaling Pathways

There is a significant lack of specific research on the biological activity and associated signaling pathways of **propyl perfluoroheptanoate**. However, given its classification as a PFAS, it is plausible that it may share some toxicological properties with other better-studied PFAS compounds.

Research on related PFAS, such as perfluorooctanoic acid (PFOA), has indicated potential interactions with various biological pathways. These studies suggest that some PFAS can activate nuclear receptors like PPAR α and may be involved in pathways related to lipid metabolism and immune response. It is important to note that these are general observations for the broader class of PFAS and may not be directly applicable to **propyl perfluoroheptanoate** without specific experimental validation.

Due to the absence of specific data for **propyl perfluoroheptanoate**, a signaling pathway diagram cannot be provided for this compound. A generalized workflow for investigating the potential biological activity of a novel compound is presented below.

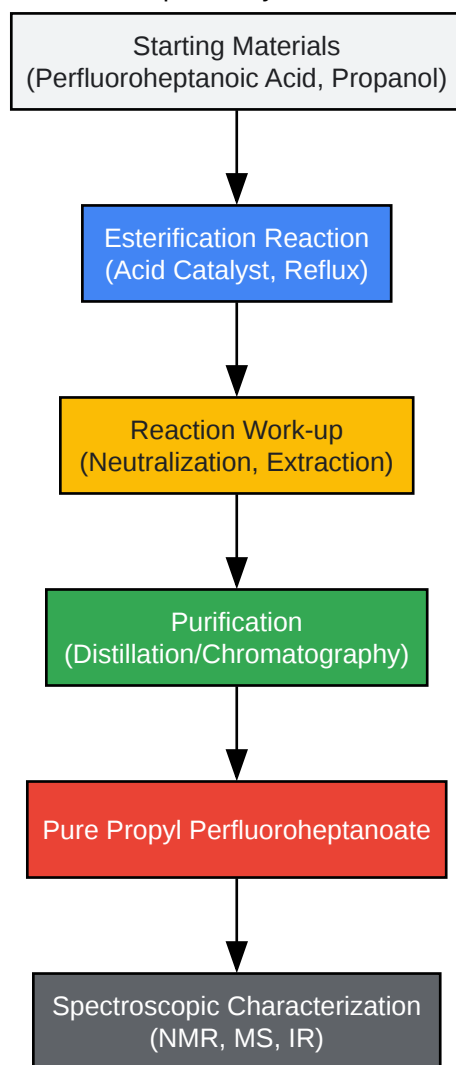
Safety and Handling

A specific Safety Data Sheet (SDS) for **propyl perfluoroheptanoate** was not found. However, based on the SDS for the closely related compound perfluoroheptanoic acid, it should be handled with caution. Perfluoroheptanoic acid is classified as causing severe skin burns and eye damage, and it is harmful if swallowed. It is also suspected of causing cancer and may damage fertility or the unborn child. Given these potential hazards for a related compound, it is prudent to handle **propyl perfluoroheptanoate** with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, and to work in a well-ventilated area.

Visualizations

Logical Workflow for Compound Synthesis and Characterization

Logical Workflow for Compound Synthesis and Characterization

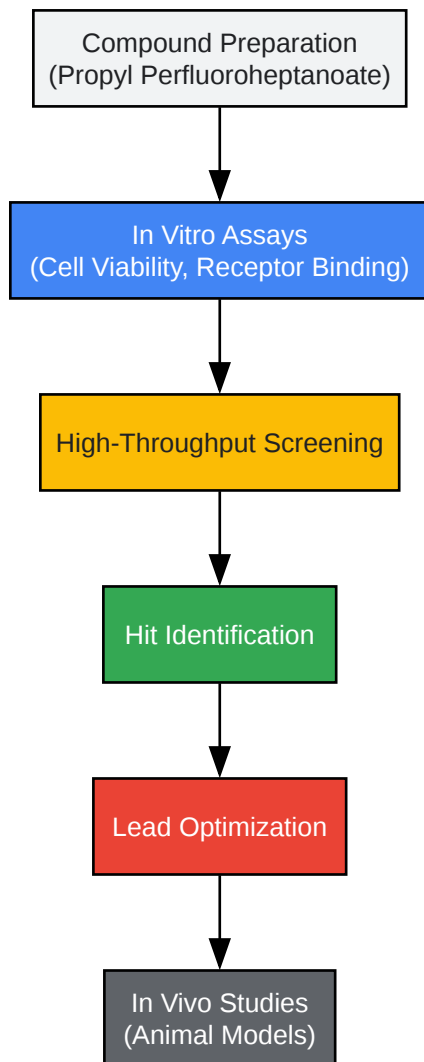


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Caption: A generalized workflow for the synthesis and characterization of **propyl perfluoroheptanoate**.

Experimental Workflow for Biological Activity Screening

Experimental Workflow for Biological Activity Screening



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Caption: A standard workflow for assessing the biological activity of a chemical compound.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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